

Navigating the Safe Disposal of FAK Inhibitor 7: A Comprehensive Guide

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Compound of Interest

Compound Name: FAK inhibitor 7

Cat. No.: B15621105

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For Immediate Implementation by Laboratory Personnel

This document provides a detailed protocol for the proper disposal of **FAK Inhibitor 7**, a potent compound utilized in cancer research. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals.

It is imperative to obtain and consult the specific Safety Data Sheet (SDS) provided by the supplier for **FAK Inhibitor 7** (CAS No. 2890814-94-3) before handling or disposal. This document should be used as a comprehensive guide to supplement, not replace, the supplier's SDS and your institution's Environmental Health and Safety (EHS) protocols.

Key Compound Information and Hazard Assessment

While a specific, publicly available Safety Data Sheet for **FAK Inhibitor 7** is not readily accessible through general web searches, the following table outlines the kind of quantitative and qualitative safety information that would be found in a supplier's SDS. The data presented below is based on information for other similar FAK inhibitors and should be used for illustrative purposes only.

Property	Example Data (Verify with Supplier's SDS)
CAS Number	2890814-94-3
Molecular Formula	C ₃₂ H ₃₇ N ₇ O ₃
Molecular Weight	567.68 g/mol
Hazard Classification	May be classified as acutely toxic (oral), a skin and eye irritant, and potentially hazardous to the aquatic environment.[1][2] Always confirm with the specific SDS.
Personal Protective Equipment (PPE)	Mandatory: Two pairs of chemotherapy-rated, powder-free nitrile gloves, a disposable, back-closing gown, and ANSI-rated safety glasses with side shields.[1] All handling of solids and solutions should be in a fume hood.[1]
Storage	Store in a tightly sealed container in a freezer (-20°C or -80°C) as specified by the supplier.[1]

Step-by-Step Disposal Protocol

The disposal of **FAK Inhibitor 7** and all contaminated materials must be handled as hazardous chemical waste.

1. Waste Identification and Segregation:

- All materials that have come into contact with **FAK Inhibitor 7** are to be considered hazardous waste. This includes:
 - Unused or expired solid **FAK Inhibitor 7**.
 - Stock solutions and diluted solutions containing the inhibitor.
 - All contaminated labware, including pipette tips, vials, tubes, and weigh boats.
 - Personal Protective Equipment (PPE) such as gloves, gowns, and masks.

- Spill cleanup materials.
- Segregate **FAK Inhibitor 7** waste from other chemical waste streams to prevent accidental mixing of incompatible substances.

2. Waste Containerization:

- Solid Waste: Collect all solid waste in a designated, leak-proof, and clearly labeled hazardous waste container. The container should have a secure lid to prevent the release of dust or fumes.
- Liquid Waste: Collect all liquid waste in a shatter-resistant, leak-proof container. Ensure the container material is compatible with the solvents used to dissolve the inhibitor.
- Sharps Waste: Needles, syringes, or other sharps contaminated with **FAK Inhibitor 7** must be disposed of in a designated sharps container.

3. Labeling:

- All waste containers must be labeled with the words "Hazardous Waste".
- The label must include the full chemical name: "**FAK Inhibitor 7**" and its CAS Number: 2890814-94-3.
- Indicate the approximate concentration and volume of the waste.
- Include the date when the waste was first added to the container.
- Provide the name of the principal investigator and the laboratory location.

4. Storage:

- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
- This area should be well-ventilated and have secondary containment to control any potential leaks.

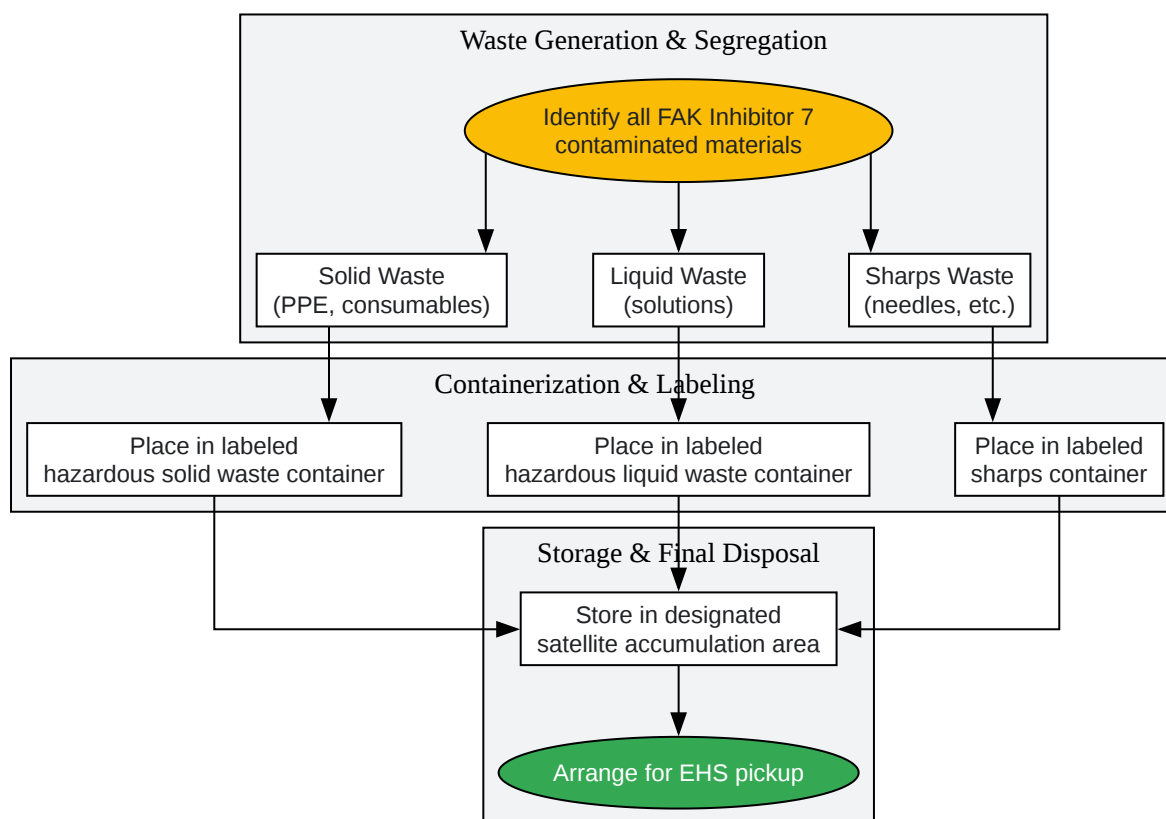
- Do not store **FAK Inhibitor 7** waste with incompatible chemicals.

5. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to dispose of **FAK Inhibitor 7** waste down the drain or in the regular trash.

Experimental Workflow for Disposal

The following diagram outlines the logical flow for the proper disposal of **FAK Inhibitor 7** waste.



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Workflow for the proper disposal of **FAK Inhibitor 7** waste.

Disclaimer: This information is intended for guidance purposes only. Always prioritize the specific instructions provided in the Safety Data Sheet (SDS) for **FAK Inhibitor 7** and follow your institution's established protocols for hazardous waste disposal. Consult with your Environmental Health and Safety (EHS) department for any clarifications.

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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
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